# Technical Guide: 5-(Bromomethyl)quinoline as a Strategic Building Block

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5-(Bromomethyl)quinoline hydrobromide* |
| *CAS No.:* | *1562194-63-1* |
| *Cat. No.:* | *B1447156* |

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## Executive Summary

5-(Bromomethyl)quinoline (CAS: 1260796-73-3) represents a high-value electrophilic scaffold in medicinal chemistry, distinct from its more common 2- and 8-isomers. Its strategic value lies in the C5-position, which projects substituents into a unique vector space within enzyme binding pockets—often the "solvent-exposed" region of kinase or topoisomerase active sites.

This guide details the synthesis, reactivity, and application of 5-(Bromomethyl)quinoline. Unlike the electron-deficient C2 or C4 positions, the C5-methyl group is electronically activated by the adjacent aromatic system but remains distinct enough to allow controlled radical halogenation. This intermediate serves as a linchpin for molecular hybridization, enabling the rapid generation of bioactive libraries targeting renal carcinoma, bacterial resistance (MRSA), and VEGFR-2 inhibition.

## Chemical Profile & Stability

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| Property | Specification |
|---|---|
| CAS Number | 1260796-73-3 |
| Formula | $C_{10}H_8BrN$ |
| Molecular Weight | 222.08 g/mol |
| Appearance | Off-white to light yellow solid |
| Reactivity Class | Benzylic Halide (Electrophile) |
| Hazards | Lachrymator, Skin Corrosive, Acute Toxicity |
| Storage | 2–8°C, Inert atmosphere (Argon/Nitrogen), Dark |

Stability Warning: As a benzylic bromide analog, this compound is susceptible to hydrolysis upon exposure to moisture, releasing HBr and forming the corresponding alcohol. It is also light-sensitive; UV exposure can degrade the C-Br bond.

## Synthesis of the Building Block

The most reliable route to 5-(Bromomethyl)quinoline is the Wohl-Ziegler bromination of 5-methylquinoline. This radical pathway is preferred over electrophilic halogenation, which would otherwise target the aromatic ring (specifically C8 or C5) rather than the methyl group.

## Protocol: Radical Bromination of 5-Methylquinoline

Reagents:

- Substrate: 5-Methylquinoline (1.0 equiv)
- Brominating Agent: N-Bromosuccinimide (NBS) (1.05 equiv)
- Initiator: Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (0.05 equiv)
- Solvent: Carbon Tetrachloride (

  ) or Benzotrifluoride (

  ) (Anhydrous)

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Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask equipped with a reflux condenser, dissolve 5-methylquinoline in anhydrous

  (0.2 M concentration).

- Addition: Add NBS (1.05 equiv) and AIBN (catalytic amount). Note: Recrystallize NBS from water prior to use to remove HBr traces which can catalyze side reactions.

- Initiation: Heat the mixture to reflux (

  ). The reaction is initiated when the heavy NBS solid floats to the surface and converts to the lighter succinimide, which floats/suspends differently.

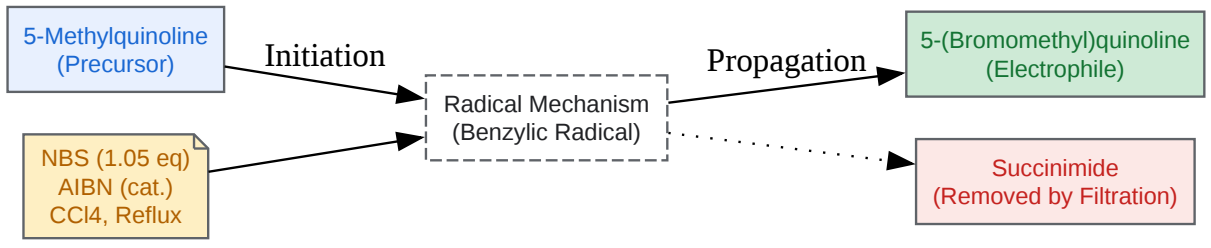
- Monitoring: Monitor by TLC (Hexane/EtOAc 4:1). The reaction typically completes in 3–6 hours.

- Work-up: Cool to

  to precipitate succinimide completely. Filter off the solid succinimide.

- Purification: Concentrate the filtrate in vacuo. Caution: The product is a lachrymator. Purify via rapid silica gel flash chromatography (Hexane/DCM gradient). Avoid prolonged exposure to silica as it is slightly acidic and can induce hydrolysis.

## Diagram 1: Synthesis Workflow (Wohl-Ziegler)




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Caption: Radical bromination pathway converting 5-methylquinoline to the active electrophile.

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# Reactivity & Applications

The bromomethyl group at C5 acts as a "soft" electrophile, ideal for

reactions. The quinoline nitrogen (N1) exerts an electron-withdrawing effect, increasing the electrophilicity of the benzylic carbon compared to a standard benzyl bromide.

## Core Reactivity Map

- Amination (C-N Bond): Reaction with secondary amines (e.g., piperazines, morpholines) yields tertiary amines. This is the primary route for generating kinase inhibitor libraries.
- Etherification (C-O Bond): Reaction with phenols or alcohols (using NaH or

  ) creates ether linkages.
- Thioetherification (C-S Bond): Reaction with thiols yields thioethers.

## Case Study: Bioactive Piperazinyl-Quinolines

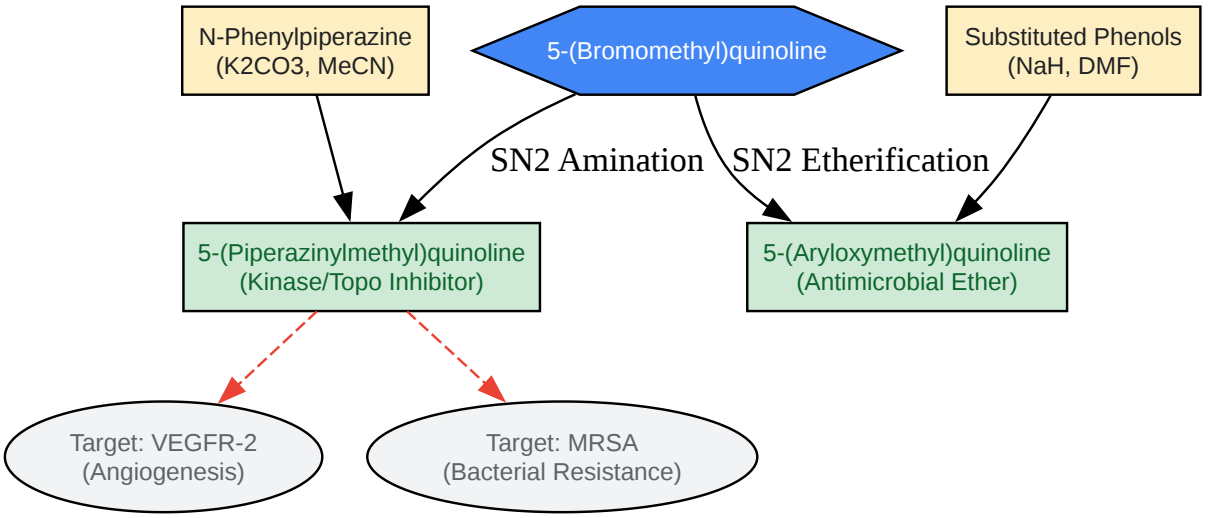
A prominent application is the synthesis of 5-((4-phenylpiperazin-1-yl)methyl)quinolin-8-ol derivatives.[1][2] These "hybrid" molecules combine the metal-chelating properties of 8-hydroxyquinoline with the pharmacokinetic benefits of the piperazine moiety.

Therapeutic Targets:

- Anticancer: Demonstrated activity against Renal Cancer (UO-31) and Breast Cancer (T-47D).
- Antimicrobial: Potent against MRSA and E. faecalis.
- Mechanism: Dual inhibition of Topoisomerase I (DNA replication) and VEGFR-2 (angiogenesis).

## Diagram 2: Divergent Synthesis & Bioactivity

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Caption: Divergent synthesis map showing the generation of bioactive libraries from the C5-scaffold.

# Experimental Protocol: Library Coupling

Objective: Synthesis of 5-((4-phenylpiperazin-1-yl)methyl)quinoline (Representative Coupling).

- Dissolution: Dissolve 5-(bromomethyl)quinoline (1.0 mmol) in anhydrous Acetonitrile ( , 5 mL).
- Base Addition: Add anhydrous Potassium Carbonate ( , 2.0 mmol) or Triethylamine ( , 1.5 mmol).
- Nucleophile: Add N-phenylpiperazine (1.1 mmol) dropwise.
- Reaction: Stir at room temperature for 4 hours. If reaction is sluggish (monitored by TLC), heat to

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- Quench: Pour into water (20 mL) and extract with Ethyl Acetate (3 x 15 mL).
- Purification: The amine product is often basic. Purify via column chromatography using DCM/MeOH (95:5) with 1%

  to prevent streaking.

Yield Expectation: 75–90% isolated yield.

## Safety & Handling (Critical)

- Lachrymator: 5-(Bromomethyl)quinoline is a potent tear gas agent. Zero-tolerance for open-bench handling.
  - Engineering Control: All weighing and transfers must occur inside a functioning fume hood.
  - Decontamination: Glassware should be rinsed with a dilute solution of sodium thiosulfate or ethanolic KOH to quench active bromide residues before removal from the hood.
- Skin Contact: Highly corrosive. Double-gloving (Nitrile) is mandatory.
- Storage: Store under Argon at 4°C. The compound degrades to a brown gum if exposed to moist air.

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